

# Application Notes and Protocols: Preparation of MRS1845 Stock Solution

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## Compound of Interest

Compound Name: MRS1845

Cat. No.: B1662596

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These application notes provide a detailed protocol for the preparation, storage, and handling of stock solutions of **MRS1845**, a selective inhibitor of store-operated calcium (SOC) channels. [1][2][3] The information is intended for researchers, scientists, and professionals in the field of drug development.

## Quantitative Data Summary

The following table summarizes the key quantitative properties of **MRS1845**.

Property	Value	Source(s)
Molecular Weight	398.41 g/mol	[2][3]
Molecular Formula	C <sub>21</sub> H <sub>22</sub> N <sub>2</sub> O <sub>6</sub>	[2][3]
Purity	99.69%	[3]
IC <sub>50</sub>	1.7 µM (for capacitative Ca <sup>2+</sup> influx in HL-60 cells)	[1][2][3]
Solubility (DMSO)	≥ 83.33 mg/mL (209.16 mM)	[1]

## Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **MRS1845** using Dimethyl Sulfoxide (DMSO) as the solvent.

#### Materials:

- **MRS1845** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Sonicator water bath

#### Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling chemical compounds.
- Handle **MRS1845** powder in a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for **MRS1845** before use for complete safety and handling information.

#### Procedure:

- **Equilibrate MRS1845:** Allow the vial of **MRS1845** powder to reach room temperature before opening to prevent condensation of moisture.
- **Weigh the Compound:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **MRS1845** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.98 mg of **MRS1845** (Calculation:  $398.41 \text{ g/mol} \times 0.010 \text{ mol/L} \times 0.001 \text{ L} = 0.00398 \text{ g} = 3.98 \text{ mg}$ ).

- **Add Solvent:** Using a calibrated pipette, add the calculated volume of DMSO to the tube containing the **MRS1845** powder. To continue the example, add 1 mL of DMSO.
- **Dissolve the Compound:** Close the tube tightly and vortex the solution until the **MRS1845** is completely dissolved. If precipitation or difficulty in dissolving is observed, gentle warming or sonication can be used to facilitate dissolution.<sup>[1]</sup>
- **Aliquot and Store:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.<sup>[4]</sup>
- **Labeling:** Clearly label each aliquot with the compound name (**MRS1845**), concentration (10 mM in DMSO), preparation date, and your initials.

#### Note on Working Solutions:

For cell-based assays, the DMSO concentration in the final culture medium should be kept low (typically <0.5%) to prevent cellular toxicity.<sup>[4]</sup> A negative control using the same final concentration of DMSO should be included in experiments.<sup>[4]</sup>

## Storage and Stability

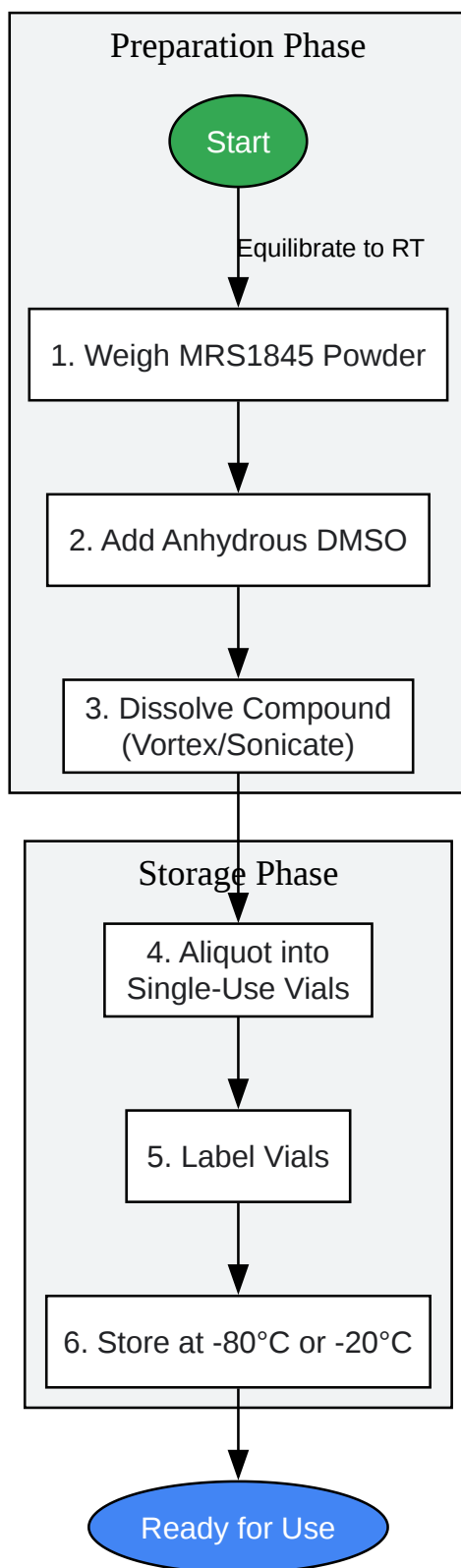
Proper storage is crucial to maintain the integrity and activity of **MRS1845**.

Form	Storage Temperature	Duration	Source(s)
Powder	-20°C	3 years	<sup>[3]</sup>
4°C	2 years	<sup>[3]</sup>	
Stock Solution (in DMSO)	-80°C	6 months	<sup>[1][2]</sup>
-20°C	1 month	<sup>[1][2]</sup>	

Note: It is strongly recommended to avoid repeated freezing and thawing of the stock solution.<sup>[4]</sup>

## Experimental Workflow Diagram

The following diagram illustrates the workflow for preparing the **MRS1845** stock solution.



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Caption: Workflow for preparing an **MRS1845** stock solution.

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